

Application Notes: C10 Diols in Fragrance Formulation

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Compound of Interest

Compound Name: 1,6-Cyclodecanediol

Cat. No.: B15475961

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Introduction

C10 diols, specifically 1,10-decanediol and 1,2-decanediol (decylene glycol), are multifunctional ingredients with growing applications in the fragrance and cosmetic industries. While chemically similar as ten-carbon diols, their distinct structures impart different properties, making them suitable for various roles within a fragrance formulation. These roles extend beyond simple fragrance carriers to include preservation, skin conditioning, and modification of the overall sensory experience. This document provides detailed application notes, experimental protocols, and data on the use of C10 diols in fragrance formulations for researchers, scientists, and drug development professionals.

Properties and Applications of C10 Diols

C10 diols offer a range of benefits in fragrance and cosmetic formulations, from acting as solvents and viscosity control agents to providing antimicrobial and skin-moisturizing effects.

Property	1,10-Decanediol	1,2-Decanediol (Decylene Glycol)
Chemical Formula	C10H22O2	C10H22O2
Appearance	White crystals or powder[1]	Colorless to pale yellow viscous liquid or low-melting solid[2]
Odor Profile	Very faint, sweet-musty odor[1]	Mild, slightly sweet odor[2]
Solubility	Soluble in alcohol and oils; practically insoluble in water[1][3]	Soluble in water, alcohol, and cosmetic esters[2][4][5]
Primary Functions	Intermediate in essence and perfumes[1][3][6][7]	Humectant, preservative, solvent, emollient, viscosity control agent[8]
Antimicrobial Activity	Not a primary function	Broad-spectrum efficacy against bacteria, yeast, and mold[8][9][10]
Skin Benefits	Not a primary function	Moisturizing, softening, and smoothing the skin; considered non-irritating and suitable for sensitive skin[2][8]
Use in Fragrances	Used as a minor intermediate in the production of perfumes[1][3][6]	Multifunctional ingredient in cosmetic and fragrance formulations, including skincare, haircare, and makeup[8]

Note: While some sources indicate the use of 1,10-decanediol in perfumes, others suggest it is "not for fragrance use," indicating a need for careful consideration of its application and regulatory status.[11]

Experimental Protocols

Protocol 1: Evaluation of Antimicrobial Efficacy of a C10 Diol in a Fragrance Formulation (Challenge Test)

This protocol outlines a method to assess the preservative effectiveness of a C10 diol in a fragrance formulation.

1. Objective: To determine the ability of a fragrance formulation containing a C10 diol to resist microbial contamination.

2. Materials:

- Fragrance formulation with and without the C10 diol (test and control samples).
- Microbial cultures: *Staphylococcus aureus* (ATCC 6538), *Pseudomonas aeruginosa* (ATCC 9027), *Escherichia coli* (ATCC 8739), *Candida albicans* (ATCC 10231), and *Aspergillus brasiliensis* (ATCC 16404).
- Sterile containers.
- Neutralizing broth.
- Agar plates (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi).
- Incubator.

3. Method:

- Prepare standardized inoculums of the specified microorganisms.
- Inoculate the test and control fragrance formulations with a known concentration of each microorganism.
- Store the inoculated samples at a controlled temperature (e.g., 20-25°C).
- At specified time intervals (e.g., 7, 14, and 28 days), withdraw aliquots from each sample.
- Neutralize the antimicrobial effect of the preservative by diluting the aliquots in a neutralizing broth.
- Plate the neutralized samples onto agar plates.
- Incubate the plates under appropriate conditions for each microorganism.
- Count the number of colony-forming units (CFUs) on each plate.
- Compare the reduction in microbial counts over time between the test and control samples.

4. Acceptance Criteria: The formulation passes if there is a significant reduction in the initial microbial count for bacteria and no increase in the count for yeast and mold over the 28-day period, according to established guidelines (e.g., PCPC Microbiology Guidelines).

Protocol 2: Sensory Evaluation of a Fragrance Formulation Containing a C10 Diol

This protocol describes a method for assessing the impact of a C10 diol on the olfactory profile of a fragrance.

1. Objective: To evaluate the sensory characteristics of a fragrance formulation containing a C10 diol compared to a control formulation.

2. Materials:

- Fragrance formulation with the C10 diol (test sample).
- Fragrance formulation without the C10 diol (control sample).
- Odor-free smelling strips.
- A panel of trained sensory assessors.
- A controlled environment with neutral odor and adequate ventilation.

3. Method:

- Dip smelling strips into the test and control samples.
- Present the strips to the sensory panelists in a blinded and randomized order.
- Ask panelists to evaluate and score various olfactory attributes, such as:
 - Initial fragrance intensity (top notes).
 - Development of the fragrance over time (middle and base notes).
 - Presence of any off-notes (e.g., waxy, fatty, plastic).
 - Overall fragrance character and pleasantness.
 - Perceived longevity of the fragrance on the strip.
- Collect and statistically analyze the data to identify any significant differences between the test and control samples.

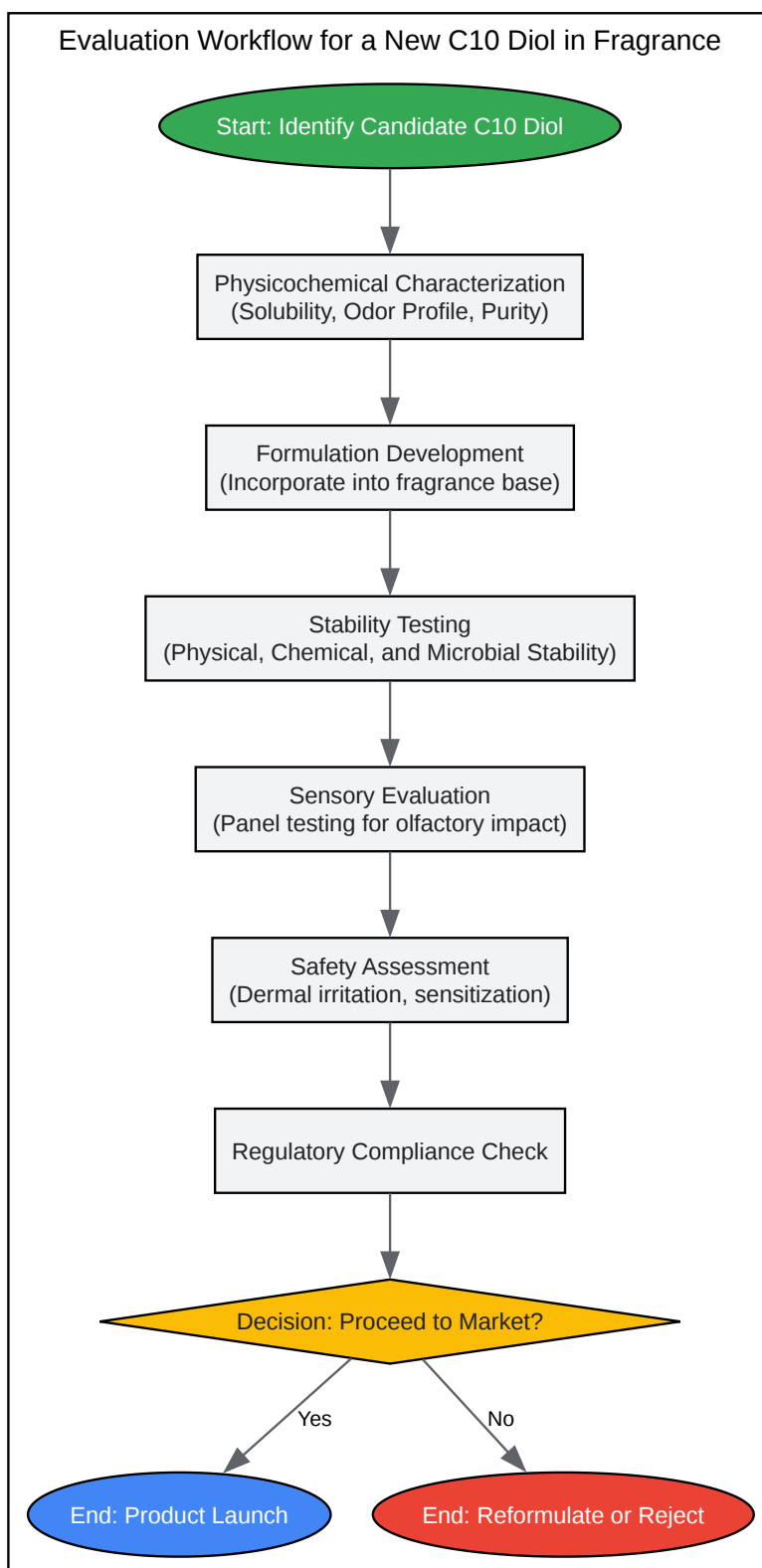
4. Data Analysis: Use statistical methods such as t-tests or ANOVA to compare the mean scores for each attribute between the test and control formulations.

Visualizations



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Caption: Multifunctional roles of 1,2-decanediol in a fragrance formulation.



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Caption: Workflow for evaluating a new C10 diol as a fragrance ingredient.

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